

Application Note: Quantification of Resolvin E1 in Biological Samples using HPLC-MS/MS

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Compound of Interest

Compound Name: *Resolvin E1*

Cat. No.: *B1680540*

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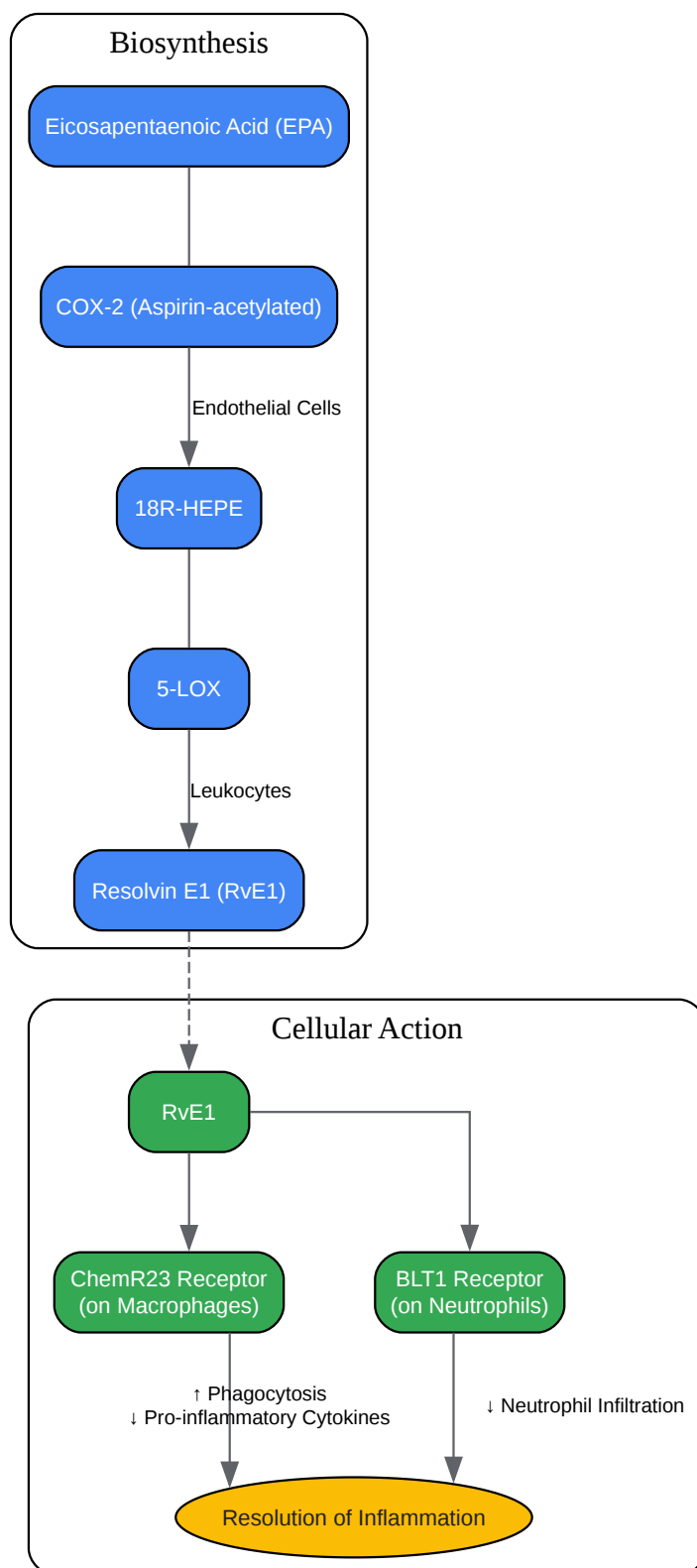
Introduction

Resolvin E1 (RvE1) is a specialized pro-resolving mediator (SPM) derived from the omega-3 fatty acid eicosapentaenoic acid (EPA).^[1] It plays a crucial role in the resolution of inflammation, making it a significant target for research in inflammatory diseases and a potential therapeutic agent.^{[1][2]} Accurate and sensitive quantification of RvE1 in biological matrices is essential for understanding its physiological roles and for preclinical and clinical drug development. This application note provides a detailed protocol for the quantification of RvE1 in biological samples such as plasma and tissue using High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS), a robust and sensitive analytical technique for this purpose.^{[2][3]}

Experimental Workflow

The overall experimental workflow for the quantification of **Resolvin E1** is depicted below, outlining the key stages from sample collection to data analysis.





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References

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